

remineralization potential of SDF in primary vs permanent teeth

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Comparative Efficacy in Primary vs. Permanent Teeth

The provided research consistently confirms that SDF has a significant remineralizing effect on both primary and permanent teeth. However, its **relative performance can depend on the dentition and the specific agent it is compared against.**

The table below summarizes key comparative findings from the analyzed studies:

Study & Agents Compared	Key Finding in Primary Teeth	Key Finding in Permanent Teeth
Kaur et al. (2023) [1] (SDF vs. CPP-ACP vs. FV)	The least mean percentage reduction in SMH was seen with FV, followed by SDF, then CPP-ACP [1].	Both SDF and FV showed the least percentage reduction in enamel SMH, followed by CPP-ACP [1].
Meshki et al. (2024) [2] [3] (SDF vs. Bioglass vs. Chitosan)	All compounds showed a significant remineralizing effect. Chitosan-Bioglass and Bioglass groups showed the highest remineralization, though the difference versus SDF was not statistically significant [2] [3].	Data not available in the provided results for this specific study.
BMC Oral Health (2025) [4] (Curodont vs. CPP-ACP)	After erosion, Curodont Protect (P11-4) showed the highest microhardness recovery, followed by MI Paste Plus (CPP-ACP+F) and Tooth Mousse (CPP-ACP) [4].	The same trend was observed, with Curodont Protect showing the most effective remineralization [4].

Summary of Comparative Performance:

- **vs. CPP-ACP/FV:** One study found that in primary teeth, Fluoride Varnish (FV) had a slight edge over SDF, while in permanent teeth, they were equally effective [1].
- **vs. Emerging Agents:** When compared to other bioactive materials like Bioglass and Chitosan, SDF was effective, but some combinations like Chitosan-Bioglass showed a higher, though not statistically significant, remineralization potential in primary teeth [2].
- **General Efficacy:** SDF is consistently recognized as a highly effective agent for arresting caries and promoting remineralization in both dentitions, particularly in specific scenarios like root caries in adults [5] [6].

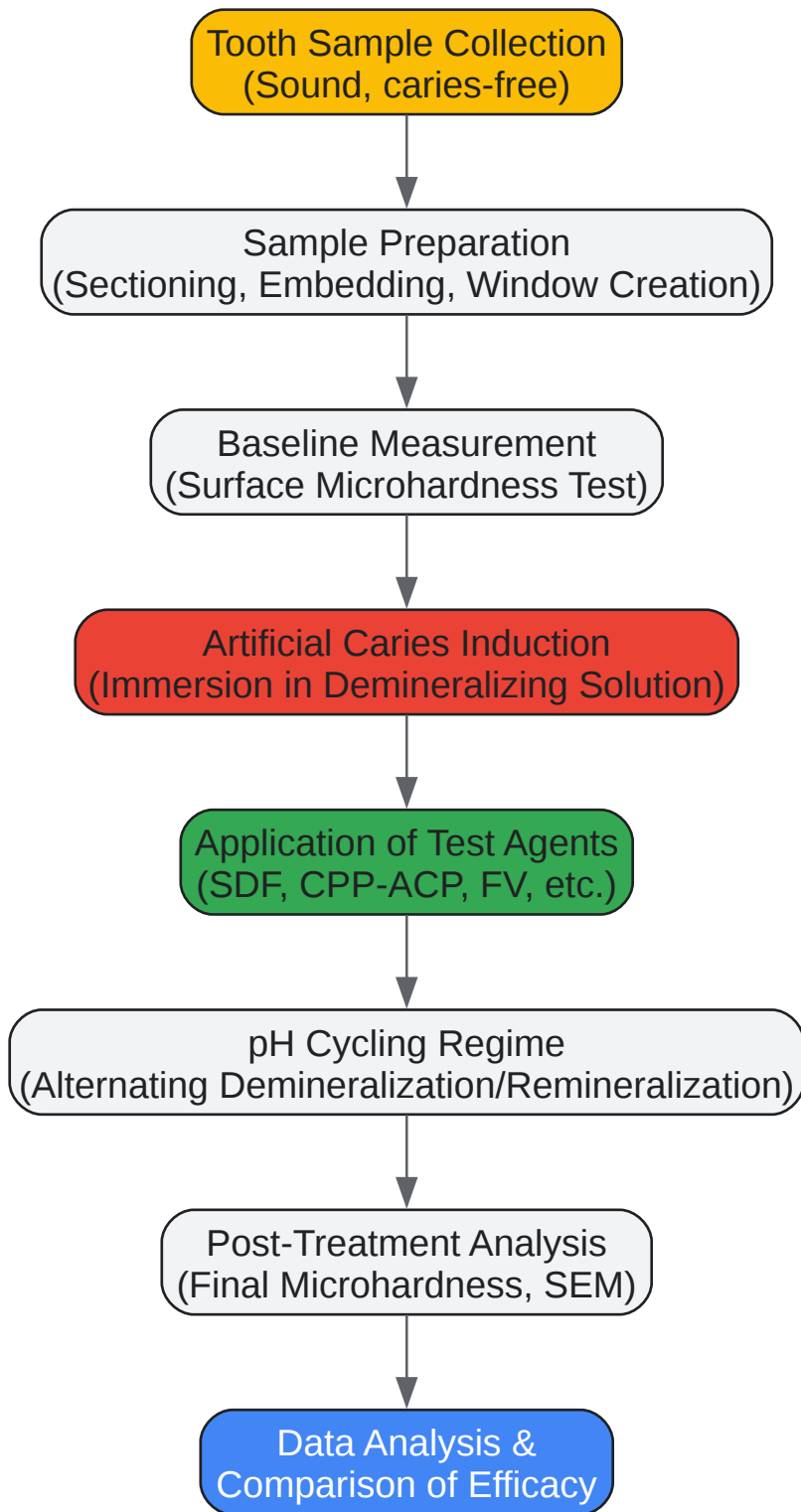
Key Experimental Data and Protocols

For researchers to critically assess these findings, understanding the underlying experimental design is crucial. The following table outlines the methodologies common to the cited *in vitro* studies:

Experimental Phase	Common Protocol Details
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| **Sample Preparation** | • Teeth were cleaned, disinfected, and sectioned into enamel blocks [2] [1]. • A window was created on the enamel surface, with the rest coated with acid-resistant varnish or nail polish [1] [4]. | | **Baseline Measurement** | Initial surface microhardness (SMH) was measured using a Vickers or Knoop microhardness tester [2] [1]. | | **Demineralization** | Samples were immersed in an acidic solution (e.g., pH 4.4-4.7) for 72-96 hours to create artificial caries lesions [2] [1]. | | **Application of Agents** | Test agents (SDF, CPP-ACP, FV, etc.) were applied according to manufacturers' instructions (e.g., SDF for 3 minutes) [2] [1]. | | **pH Cycling** | To simulate the oral environment, samples were cycled between demineralizing and remineralizing solutions for several days (e.g., 3 hours in demineralization solution, 21 hours in remineralization solution) [1]. | | **Post-Treatment Analysis** | Final SMH was measured. The percentage change in SMH (%SMHR) was a key metric for remineralization [1]. Some studies also used Scanning Electron Microscopy (SEM) for visual analysis [4]. |

The following diagram illustrates this general experimental workflow.



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Mechanism of Action and Secondary Effects

For a complete picture, it is important to understand how SDF works beyond comparative efficacy.

- **Dual Mechanism of Action:** SDF's high efficacy stems from a synergistic dual action. **Silver ions** provide potent antimicrobial effects by disrupting bacterial cell membranes and inhibiting critical enzymes [5] [7]. Simultaneously, **fluoride ions** enhance remineralization by forming fluorapatite, which is more acid-resistant than the tooth's original hydroxyapatite [5].
- **Impact on Subsequent Restorations:** A relevant consideration for clinical translation is SDF's effect on dental adhesives. An *in vitro* study found that SDF application **can significantly reduce the bond strength** of resin composite to dentin. The reduction was more pronounced in sound dentin compared to demineralized dentin and varied with the type of adhesive system used [7].

Conclusion and Research Implications

In summary, SDF is a scientifically validated and effective remineralizing agent for both primary and permanent dentitions.

- **For Primary Teeth:** The evidence strongly supports its use, showing performance comparable to or slightly different from fluoride varnish and other bioactive agents [2] [1].
- **For Permanent Teeth:** It remains a highly effective option, particularly noted for managing root caries in adults and in situations where minimal intervention is desired [5].

For the research and development community, the following points are key:

- **Comparative Performance:** While SDF is highly effective, emerging biomaterials like certain self-assembling peptides (e.g., Curodont Protect) and Bioglass composites show promising results that warrant further investigation [2] [4].
- **Clinical Translation:** The potential compromise to bond strength after SDF application [7] is a critical factor that requires careful protocol planning in restorative dentistry.

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References

1. Comparative Evaluation of the Remineralizing Potential of Silver Diamine Fluoride, Casein Phosphopeptide-amorphous Calcium Phosphate, and Fluoride Varnish on the Enamel Surface of Primary and Permanent Teeth: An In Vitro Study - PMC [pmc.ncbi.nlm.nih.gov]
2. of the Effect of Bioglass, Chitosan, and Comparison Compounds... SDF [pmc.ncbi.nlm.nih.gov]
3. of the Effect of Bioglass, Chitosan, and Comparison Compounds... SDF [dentjods.sums.ac.ir]
4. Evaluation of the effectiveness of different remineralization agents on... [bmcoralhealth.biomedcentral.com]
5. Silver Diamine Fluoride | American Dental Association [ada.org]
6. Evidence-Based Remineralization Therapies - Decisions in Dentistry [decisionsindentistry.com]
7. Impact of silver diamine fluoride on composite resin bond strength: An In vitro study with various adhesive systems - PMC [pmc.ncbi.nlm.nih.gov]

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